

Comprehensive Safety and Handling Guide for 17-Hydroxyisolathyrol

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Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

Cat. No.: B15594547

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **17-Hydroxyisolathyrol**. The following procedures are based on the material safety data sheet (MSDS) and are intended to ensure the safe handling, storage, and disposal of this compound.

Chemical and Physical Properties

While the provided safety data sheet indicates that **17-Hydroxyisolathyrol** is not classified as a hazardous substance or mixture, it is crucial to handle it with care, adhering to standard laboratory safety protocols.^[1]

Property	Value
Chemical Formula	C20H30O5
Molecular Weight	350.45 g/mol
CAS Number	93551-00-9
Recommended Storage	4°C, protected from light, in a dry, sealed container. ^[1] For long-term storage of stock solutions, -80°C for up to 6 months or -20°C for up to 1 month is recommended. ^[2]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment should be worn when handling **17-Hydroxyisolathyrol**:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
 - Wear protective gloves (e.g., nitrile rubber).
 - Wear a laboratory coat.
- Respiratory Protection: In case of insufficient ventilation or the formation of dust/aerosols, use a NIOSH-approved respirator.
- General Hygiene: Wash hands thoroughly after handling. Change contaminated clothing.

Operational Plans: Handling and Storage

Safe Handling:

- Avoid contact with skin, eyes, and clothing.^[1]
- Avoid the formation of dust and aerosols.^[1]

- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Do not breathe vapors, mist, dust, or gas.[\[1\]](#)

Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- The recommended storage temperature is 4°C.[\[1\]](#)

Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention. [1]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water if the person is conscious. Never give anything by mouth to an unconscious person. Seek medical attention. [1]

Accidental Release and Disposal Plan

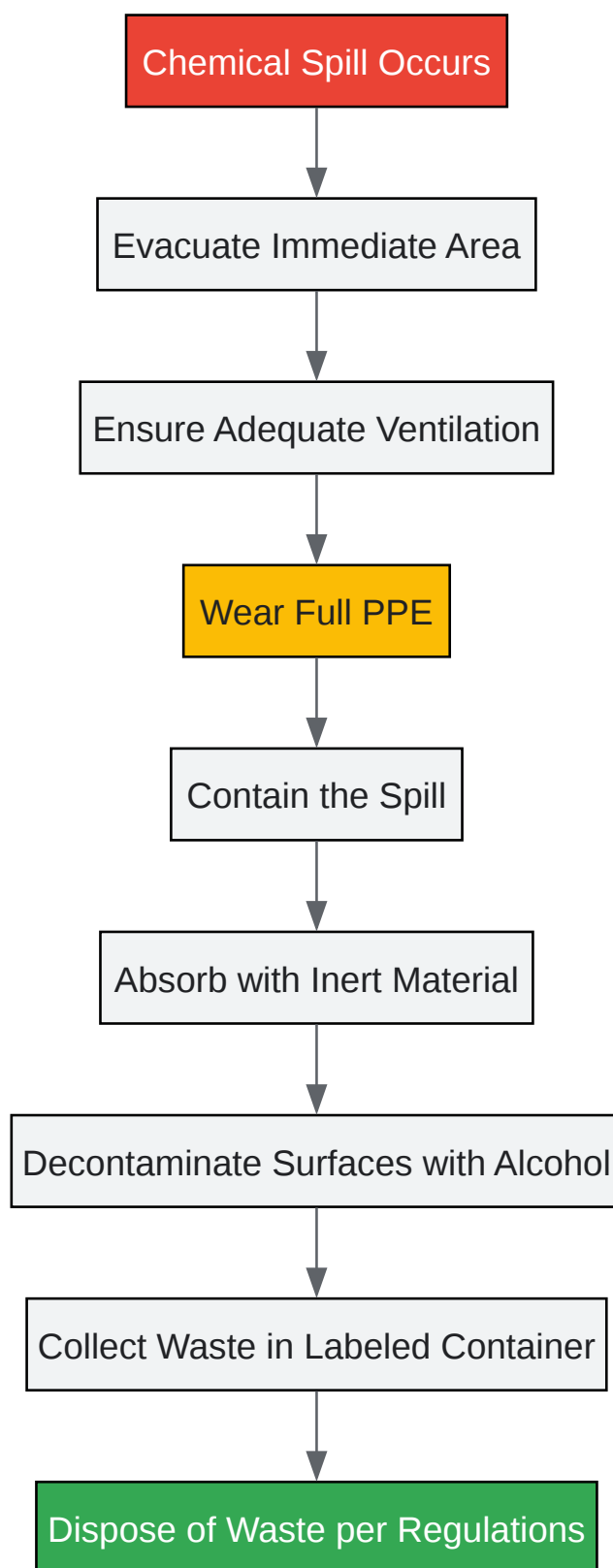
Accidental Release Measures: In the event of a spill, follow these steps:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[\[1\]](#)
- Absorb: For liquid spills, absorb with a non-combustible absorbent material (e.g., sand, earth, diatomite, vermiculite).
- Clean-up:
 - Use full personal protective equipment during clean-up.[\[1\]](#)
 - Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
 - Collect all waste material in a suitable, labeled container for disposal.

Disposal:

- Dispose of contaminated material in accordance with all applicable federal, state, and local environmental regulations.

Experimental Workflow: Chemical Spill Response



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Caption: Workflow for handling a chemical spill of **17-Hydroxyisolathyrol**.

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References

- 1. abmole.com [abmole.com]
- 2. medchemexpress.com [medchemexpress.com]
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